

# what is Calteridol calcium used for in research

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## Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

Cat. No.: S3334718

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## Primary Research Use of Calteridol Calcium

The specific research applications of **Calteridol Calcium** are detailed in the table below.

Application Area	Specific Use	Key Characteristics
<b>Analytical Chemistry</b>   Reference Standard for Analytical Method Development, Validation (AMV), and Quality Control (QC) [1] [2]   • <b>Fully characterized</b> chemical compound. • Serves as a benchmark for <b>traceability</b> against pharmacopeial standards (e.g., USP, EP) [1]. • Used to ensure accuracy and consistency in testing Active Pharmaceutical Ingredients (APIs) during synthesis and formulation [1].     <b>Commercial &amp; Regulatory</b>   Compliance and Quality Assurance   • Enables suppliers and manufacturers to demonstrate regulatory compliance [2]. • Provides a benchmark for quality control in the pharmaceutical supply chain [2].		

## Experimental Protocols for Reference Standards

In its role as a reference standard, the "experimental protocols" involve established analytical techniques rather than biological assays. Key methodologies include:

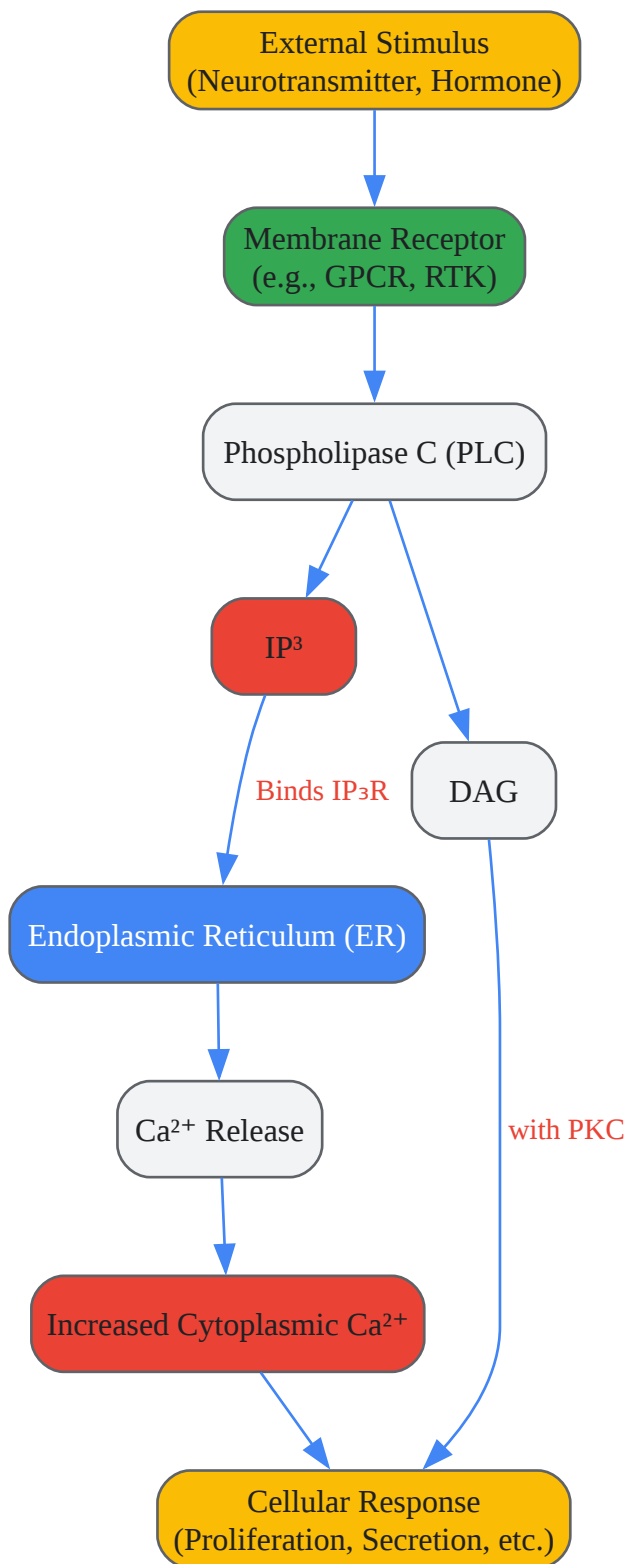
- **Method Development and Validation (AMV): Calteridol Calcium** is used as a known substance to develop and validate analytical methods. This process ensures that the methods used to test a drug

are suitable for their intended purpose, assessing parameters like **precision, accuracy, and specificity** [1].

- **Quality Control (QC) Testing:** During the synthesis of a drug (API) or its formulation into a final product, the reference standard is used to confirm the **identity, purity, and potency** of the material being produced. This involves comparative analysis using techniques like High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry [1].

## Research Context and Next Steps

The available public data does not link **Calteridol Calcium** to direct experimentation on calcium signaling pathways. Research in that field focuses on different molecules, as shown in the diagram below which illustrates the general calcium signaling pathway for context.



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General calcium signaling pathway for research context [3] [4].

If your work requires a high-purity chemical for instrument calibration or quality assurance in pharmaceutical development, **Calteridol Calcium** serves that specific purpose. For direct biological research on calcium signaling, other tools like calcium-sensitive dyes or specific channel modulators are more appropriate.

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## References

1. Calteridol Calcium - CAS - 121915-83-1 [[axios-research.com](https://www.axios-research.com)]
2. CALTERIDOL CALCIUM [[pharmacompass.com](https://www.pharmacompass.com)]
3. - CUSABIO Calcium Signaling Pathway [[cusabio.com](https://www.cusabio.com)]
4. | Abcam Calcium signaling pathway [[abcam.com](https://www.abcam.com)]

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